

A Comprehensive Technical Guide to the Physical Properties of Hexanamide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the core physical properties of **Hexanamide** (CAS No. 628-02-4), a fatty amide derived from hexanoic acid.[1][2] The information is curated to support research, development, and quality control activities involving this compound.

Core Physical Characteristics

Hexanamide, also known as caproamide, is an organic compound with the molecular formula C₆H₁₃NO.[3][4] At room temperature, it typically presents as colorless crystals or a white to off-white crystalline solid/powder.[1][5][6][7] The amide functional group attached to a six-carbon alkane chain allows it to engage in hydrogen bonding, influencing its physical properties.[3]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **hexanamide**, compiled from various sources for easy reference and comparison.



Property	Value	Units	Notes and References
Molecular Weight	115.17	g/mol	Computed by PubChem.[4][5] Also cited as 115.18 g/mol .[8]
Melting Point	100 - 102	°C	Also reported as 214 °F.[8][9][10][11]
Boiling Point	255	°C	At 760 mmHg. Also reported as 491 °F.[5] [8][9][12]
Density	0.999	g/cm³	At 20 °C (68 °F).[5][8] [12]
Solubility in Water	0.1 to 1	mg/mL	At 15 °C (59 °F).[4][8] Described as slightly soluble.[1][4] Another source states 29.72 g/L at 25 °C.[1]
Solubility in Organic Solvents	Soluble	Soluble in alcohol, ether, benzene, and chloroform.[4]	
Vapor Pressure	0.00374	mmHg	[5]
Refractive Index	1.4200	At 110 °C.[5][9]	

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically for the determination of the physical properties of **hexanamide** are not readily available in the public domain. However, standard methodologies for determining the physical properties of solid organic compounds, such as amides, are well-established and would be applicable. These include:



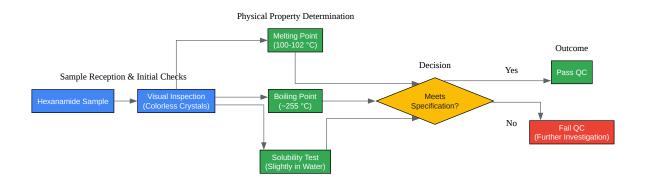
- Melting Point Determination: The melting point is typically determined using a melting point
 apparatus, where a small, powdered sample is heated in a capillary tube. The temperature
 range from the first appearance of liquid to the complete liquefaction of the solid is recorded.
 For a crystalline solid like hexanamide, a sharp melting point range is indicative of high
 purity.
- Boiling Point Determination: As hexanamide has a high boiling point, its determination would likely be performed under reduced pressure (vacuum distillation) to prevent decomposition.
 The observed boiling point would then be corrected to standard atmospheric pressure using a nomograph.
- Density Measurement: The density of a solid like hexanamide can be determined using techniques such as gas pycnometry, which measures the volume of the solid by displacing a known amount of gas.
- Solubility Assessment: To determine solubility, a known mass of hexanamide is added
 incrementally to a known volume of a solvent (e.g., water, ethanol) at a specific temperature
 until no more solid dissolves. The concentration at this saturation point represents the
 solubility.

Logical Relationships and Workflows

While **hexanamide** is utilized in various chemical processes, including organic synthesis and bioremediation, specific signaling pathways or complex experimental workflows suitable for a detailed diagrammatic representation are not prominently described in the available literature. [3][4] Its primary role is often as a chemical intermediate.

A simplified logical flow for the quality control of a **hexanamide** sample based on its physical properties can be visualized as follows:





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A simplified workflow for the quality control of a **hexanamide** sample.

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